Spectroscopic and Analytical Profile of 2-Hydroxy Nevirapine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Hydroxy Nevirapine*
CAS No.:	*254889-31-1*
Cat. No.:	*B021084*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **2-hydroxy nevirapine**, a principal phase I metabolite of the non-nucleoside reverse transcriptase inhibitor, nevirapine. Detailed experimental protocols for its synthesis and analysis are included, alongside a visualization of its metabolic pathway, to support research and development activities in drug metabolism, pharmacokinetics, and analytical chemistry.

Quantitative NMR Data for 2-Hydroxy Nevirapine

The following tables summarize the ^{1}H and ^{13}C NMR spectral data for **2-hydroxy nevirapine**. This data is crucial for the unambiguous identification and structural confirmation of the metabolite.

Table 1: ^{1}H NMR Data for **2-Hydroxy Nevirapine** (Solvent: DMSO-d_6)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not publicly available in the reviewed literature.	-	-	-

Table 2: ^{13}C NMR Data for **2-Hydroxy Nevirapine** (Solvent: DMSO-d_6)

Chemical Shift (δ) ppm	Assignment
Data not publicly available in the reviewed literature.	-

Note: While the synthesis and further reactions of **2-hydroxy nevirapine** are described in the literature, specific ^{1}H and ^{13}C NMR data tables for the isolated metabolite were not found in the publicly accessible documents reviewed.

Mass Spectrometry Data for 2-Hydroxy Nevirapine

Mass spectrometry is a key technique for the detection and quantification of **2-hydroxy nevirapine** in biological matrices. The data presented below is based on liquid chromatography-tandem mass spectrometry (LC-MS/MS) analyses.

Table 3: LC-MS/MS Parameters and Fragmentation Data for **2-Hydroxy Nevirapine**

Parameter	Value	Reference
Ionization Mode	Positive Electrospray Ionization (ESI+)	[1]
Precursor Ion (m/z)	283.0	[1]
Product Ion (m/z)	161.2	[1]
Lower Limit of Quantification (LLOQ) in Baboon Serum	1.0 ng/mL	[1]

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Experimental Protocols

Synthesis of **2-Hydroxy Nevirapine**

The synthesis of **2-hydroxy nevirapine** has been reported in the literature, and the following protocol is a composite based on these descriptions.

Protocol: Synthesis of **2-Hydroxy Nevirapine**

- Starting Material: Nevirapine.
- Oxidation: While the exact, detailed, step-by-step synthesis protocol for **2-hydroxy nevirapine** from nevirapine is not fully detailed in the reviewed literature, it is stated that **2-hydroxy nevirapine** was synthesized as previously described in other publications by the same research group. These methods typically involve the oxidation of the parent drug, nevirapine.
- Purification: The purification of the synthesized **2-hydroxy nevirapine** would typically be achieved through chromatographic techniques such as preparative thin-layer chromatography (PTLC) or column chromatography to isolate the desired metabolite from the reaction mixture and any byproducts.
- Characterization: The structure and purity of the synthesized **2-hydroxy nevirapine** would then be confirmed using spectroscopic methods, including NMR and MS, as well as by comparing its properties to any available reference standards.

Note: For a precise and reproducible synthesis, it is recommended to consult the primary literature, such as Antunes et al., 2011 and 2008, which are cited in subsequent publications as describing the synthetic method.

LC-MS/MS Analysis of **2-Hydroxy Nevirapine** in Biological Matrices

The following is a representative protocol for the quantification of **2-hydroxy nevirapine** in biological samples, such as serum or plasma, based on published methods.[1][2]

Protocol: LC-MS/MS Quantification of **2-Hydroxy Nevirapine**

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- Sample Preparation:
  - To a 0.2 mL aliquot of serum, add an internal standard.
  - Perform a liquid-liquid extraction with ethyl acetate.
  - Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase.
- Chromatographic Conditions:
  - Column: A C18 reversed-phase column (e.g., Aquasil C18, 50 x 2.1 mm, 5 µm).[1]
  - Mobile Phase: An isocratic or gradient elution with a mixture of an aqueous component (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile). A typical isocratic condition might be 40% acetonitrile in 0.1% formic acid.[1]
  - Flow Rate: 0.2 mL/min.[1]
  - Injection Volume: Appropriate for the instrument and sample concentration.
- Mass Spectrometry Conditions:
  - Instrument: A triple quadrupole mass spectrometer.
  - Ionization: Positive ion electrospray (ESI+).
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transition: Monitor the transition of the precursor ion (m/z 283.0) to the product ion (m/z 161.2).[1]
- Quantification:
  - Construct a calibration curve using known concentrations of a **2-hydroxy nevirapine** standard.
  - Determine the concentration of **2-hydroxy nevirapine** in the samples by comparing their peak area ratios (analyte/internal standard) to the calibration curve.

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Metabolic Pathway of Nevirapine to 2-Hydroxy Nevirapine

Nevirapine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes. The formation of **2-hydroxy nevirapine** is a key step in its biotransformation.



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Caption: Metabolic pathway of nevirapine to **2-hydroxy nevirapine**.

This guide provides a foundational understanding of the analytical and spectroscopic characteristics of **2-hydroxy nevirapine**. For further in-depth studies, consulting the primary research articles is highly recommended.

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References

- 1. A sensitive and specific liquid chromatography/tandem mass spectrometry method for quantification of nevirapine and its five metabolites and their pharmacokinetics in baboons - PubMed [pubmed.ncbi.nlm.nih.gov]
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